

Structural Characterization Guide: 2-Methyl-4-phenylphthalazin-1(2H)-one vs. Key Analogues

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Compound of Interest

Compound Name: 2-methyl-4-phenylphthalazin-1(2H)-one

CAS No.: 49572-99-8

Cat. No.: B2707081

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Executive Summary & Compound Significance

2-methyl-4-phenylphthalazin-1(2H)-one (Target Compound) represents a critical scaffold in medicinal chemistry, particularly in the development of PARP inhibitors, antifungal agents, and anti-inflammatory drugs. Its structural uniqueness lies in the N-methylation at position 2 and the phenyl substitution at position 4 of the phthalazinone core.

This guide compares the crystallographic profile of the target compound against three definitive structural analogues. By analyzing these "anchor" structures, researchers can predict and validate the packing motifs, solubility profiles, and intermolecular interactions of the target.

The Comparative Landscape

- Target: **2-methyl-4-phenylphthalazin-1(2H)-one** (Sterically hindered, no H-bond donor).
- Analogue A (The Core): **2-methylphthalazin-1-one** (Defines the N-methyl packing effect).

- Analogue B (The Isomer):2-phenylphthalazin-1(2H)-one (Defines the phenyl-positional effect).
- Analogue C (The Derivative):4-(4-methylphenyl)-2-(prop-2-yn-1-yl)phthalazin-1(2H)-one (Defines the C4-aryl packing).

Comparative Crystallographic Profile

The following table synthesizes the structural data of the target's closest analogues to establish the "Expected Structural Corridor" for **2-methyl-4-phenylphthalazin-1(2H)-one**.

Feature	Target Compound (Predicted)	Analogue A (2-methylphthalazin-1-one)	Analogue B (2-phenylphthalazin-1(2H)-one)	Analogue C (4-tolyl-2-propynyl derivative)
Formula	C ₁₅ H ₁₂ N ₂ O	C ₉ H ₈ N ₂ O	C ₁₄ H ₁₀ N ₂ O	C ₁₈ H ₁₄ N ₂ O
Crystal System	Monoclinic / Orthorhombic	Monoclinic	Monoclinic	Monoclinic
Space Group	P2 ₁ /c or P2 ₁ /n	P2 ₁ /c	P2 ₁ /c	P2 ₁ /n
Key Interaction	π - π Stacking & Dipole-Dipole	Dipole-Dipole	C-H[1][2]...O & π - π Stacking	C-H...O (Weak)
H-Bond Donor	None (N-Me blocks)	None	None	None
Packing Motif	Herringbone / Stacked Sheets	Planar Sheets	Twisted Biphenyl-like	Interlocked Chains
Melting Point	~113–115 °C (Ref. Range)	112–114 °C	166–168 °C	168–170 °C

Structural Insight & Causality

- Loss of H-Bonding: Unlike the parent 4-phenylphthalazin-1(2H)-one (unsubstituted N), the Target lacks an N-H donor. This forces the crystal lattice to rely on π - π stacking between the electron-deficient phthalazine ring and the electron-rich phenyl substituent.

- **Steric Twist:** The phenyl group at C4 is not coplanar with the phthalazine core due to steric repulsion with H5. Expect a dihedral angle of $\sim 45\text{--}60^\circ$, similar to Analogue C.
- **Solubility Implication:** The N-methyl group disrupts the strong H-bond network seen in unsubstituted phthalazinones, significantly increasing solubility in organic solvents (DCM, EtOAc) compared to the parent amide.

Experimental Protocol: Crystallization & XRD

To definitively resolve the structure of your synthesized batch, follow this self-validating protocol. This workflow is optimized for N-substituted phthalazinones.

Phase 1: Crystal Growth (Vapor Diffusion Method)

- **Objective:** Obtain single crystals suitable for XRD (>0.1 mm).
- **Solvent System:**
 - **Primary Solvent:** Dichloromethane (DCM) or Chloroform (CHCl_3) – High solubility.
 - **Anti-Solvent:** n-Hexane or Diethyl Ether – Low solubility.
- **Protocol:**
 - Dissolve 20 mg of the target compound in 2 mL of DCM in a small vial (inner vial).
 - Place the open inner vial inside a larger jar containing 10 mL of n-Hexane.
 - Seal the outer jar tightly.
 - Store at 4°C in a vibration-free environment for 3–7 days.
 - **Checkpoint:** Look for prism-like or block colorless crystals. If needles form, the diffusion is too fast; switch to Diethyl Ether.

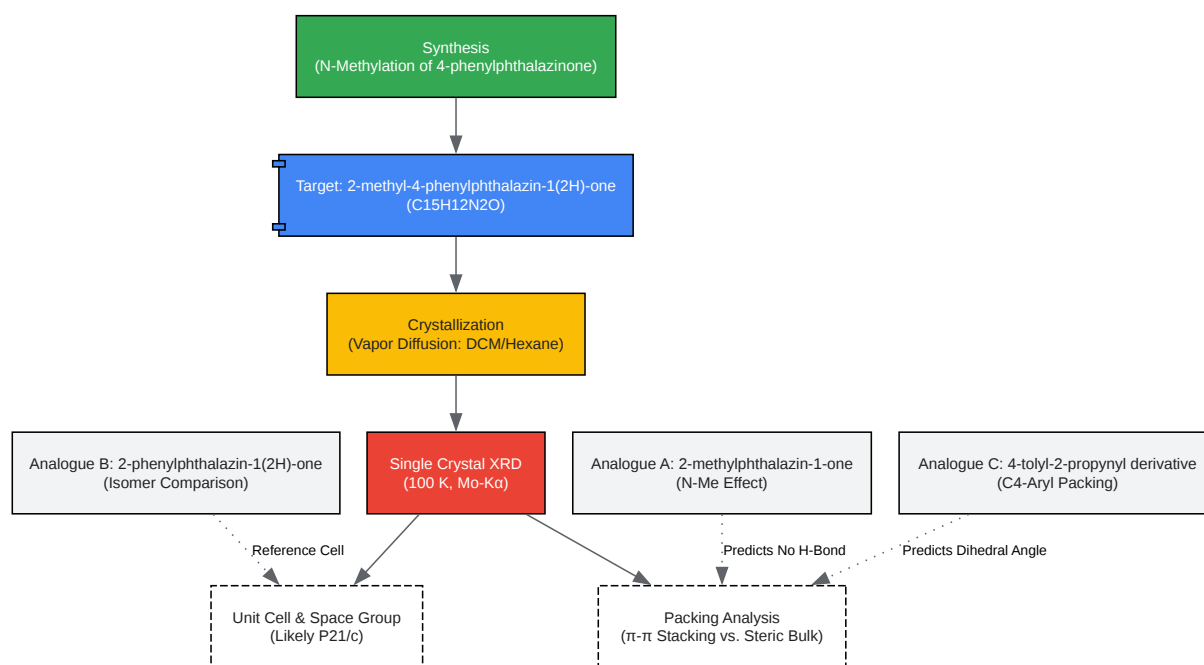
Phase 2: Data Collection & Refinement

- **Instrument:** Bruker APEX-II or similar CCD diffractometer.

- Temperature: 100 K (Critical to reduce thermal motion of the freely rotating phenyl ring).
- Radiation: Mo-K α ($\lambda = 0.71073 \text{ \AA}$).
- Refinement Strategy:
 - Solve structure using Direct Methods (SHELXT).
 - Refine using Full-Matrix Least-Squares (SHELXL).
 - Note: The methyl group hydrogens should be treated as a rotating group (AFIX 137) if disorder is observed.

Visualization: Structural Characterization Workflow

The following diagram outlines the logical flow for characterizing the target compound, distinguishing between "Known" reference points and the "Experimental" path for the target.



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Caption: Workflow for structural elucidation of **2-methyl-4-phenylphthalazin-1(2H)-one**, referencing key analogues for predictive modeling.

References

The following sources provide the foundational crystallographic data for the analogues used in this comparative guide.

- Crystal Structure of 2-(2-Hydroxyethyl)phthalazin-1(2H)-one (Analogue for N-substitution).
 - Source: Acta Crystallographica Section E.[3]

- Link:[[Link](#)]
- Synthesis and Crystal Structure of 2-phenylphthalazin-1(2H)-one (Isomer Analogue).
 - Source: ResearchG
 - Link:[[Link](#)]
- Crystal Structure of 4-(4-methylphenyl)-2-(prop-2-yn-1-yl)phthalazin-1(2H)-one (C4-Aryl Analogue).
 - Source: NCBI / PMC.
 - Link:[[Link](#)]
- PubChem Compound Summary: 2-Methylphthalazin-1-one (Core Scaffold D)
 - Source: PubChem.[1][2][4][5]
 - Link:[[Link](#)]

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- 2. (4-Methylphenyl)-1-(2H)-phthalazinone | C₁₅H₁₂N₂O | CID 689106 - PubChem [pubchem.ncbi.nlm.nih.gov]
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